

preparing EMI48 stock solution for experiments

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Compound of Interest		
Compound Name:	EMI48	
Cat. No.:	B3051551	Get Quote

Application Notes and Protocols for EMI48

For Researchers, Scientists, and Drug Development Professionals

Introduction

EMI48 is a potent and selective inhibitor of mutant epidermal growth factor receptor (EGFR), demonstrating significant activity against triple mutants (L858R/T970M/C797S and ex19del/T790M/C797S) while showing minimal effect on wild-type EGFR.[1][2] As a derivative of EMI1, **EMI48** offers enhanced potency, making it a valuable tool for research in oncology and cell signaling.[3] These application notes provide detailed protocols for the preparation of **EMI48** stock solutions and guidance for its use in cell-based experiments, along with a summary of its key characteristics and relevant signaling pathways.

Physicochemical and Biological Properties

A summary of the essential data for **EMI48** is presented in the table below for quick reference.



Property	Value	Reference
CAS Number	34564-13-1	[1]
Molecular Formula	C21H20N2O3	[1]
Molecular Weight	348.4 g/mol	
Purity	≥98%	-
Solubility	Soluble to 20 mM in DMSO (with gentle warming)	-
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	_
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	_
Target	Mutant Epidermal Growth Factor Receptor (EGFR)	
Biological Activity	Inhibits L858R/T970M/C797S and ex19del/T790M/C797S triple mutants (inhibitory effects at 5 µM). Induces EGFR degradation (<5 µM). Inhibits activation of ERK, S6, and AKT.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM EMI48 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **EMI48** in dimethyl sulfoxide (DMSO).

Materials:

• EMI48 powder



- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Water bath or heat block (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Calculate the required mass of EMI48:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = Molarity (M) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 348.4 g/mol = 3.484 mg
- Weighing EMI48:
 - Carefully weigh out 3.484 mg of EMI48 powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous/sterile DMSO to the tube containing the EMI48 powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, gentle warming in a water bath or heat block (up to 37°C) for 5-10 minutes can facilitate dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes
 (e.g., 10-50 μL) in sterile cryovials. This prevents repeated freeze-thaw cycles which can



degrade the compound.

 Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol provides a general guideline for diluting the **EMI48** stock solution to working concentrations for use in cell-based assays. It is crucial to maintain the final DMSO concentration in the cell culture medium at a non-toxic level (ideally \leq 0.1%, and not exceeding 0.5%).

Materials:

- 10 mM EMI48 stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- · Sterile microcentrifuge tubes or plates

Procedure:

- Determine the final desired concentration of EMI48. For example, if the desired final concentration is 5 μM.
- Perform serial dilutions. It is recommended to perform a serial dilution to avoid inaccuracies
 associated with pipetting very small volumes and to minimize precipitation of the compound.
 - Intermediate Dilution (e.g., 100X final concentration):
 - Prepare an intermediate dilution of the 10 mM stock solution in sterile cell culture medium. For a final concentration of 5 μ M, a 100X intermediate solution would be 500 μ M.
 - To prepare 100 μL of a 500 μM solution from a 10 mM stock:
 - Use the formula: C₁V₁ = C₂V₂

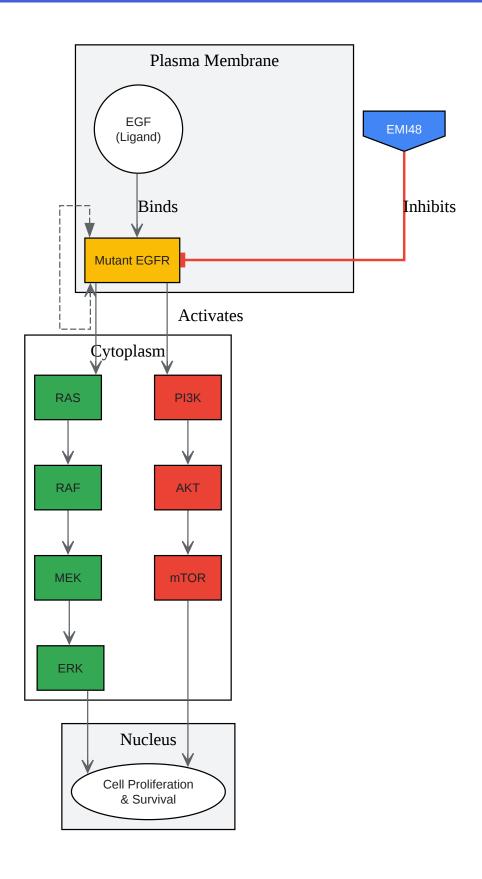


- $(10,000 \mu M)(V_1) = (500 \mu M)(100 \mu L)$
- $V_1 = 5 \mu L$
- Add 5 μL of the 10 mM EMI48 stock solution to 95 μL of sterile cell culture medium. Mix well by gentle pipetting.
- Final Working Solution:
 - Add the intermediate dilution to your experimental wells containing cells and medium.
 To achieve a 1X final concentration from a 100X intermediate solution, add 1 μL of the
 500 μM solution to every 99 μL of medium in your well.
 - For example, to a well containing 198 μL of medium with cells, add 2 μL of the 500 μM intermediate solution to get a final volume of 200 μL and a final EMI48 concentration of 5 μM. The final DMSO concentration will be 0.05%.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. This is essential to account for any effects of the solvent on the cells.

Signaling Pathways and Experimental Workflows EMI48 Inhibition of the EGFR Signaling Pathway

EMI48 targets mutant EGFR, a receptor tyrosine kinase (RTK). Upon inhibition, it prevents the autophosphorylation of the receptor and subsequently blocks the activation of downstream signaling cascades, such as the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK pathways, which are critical for cell proliferation, survival, and growth.





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Caption: EMI48 inhibits mutant EGFR, blocking downstream signaling.

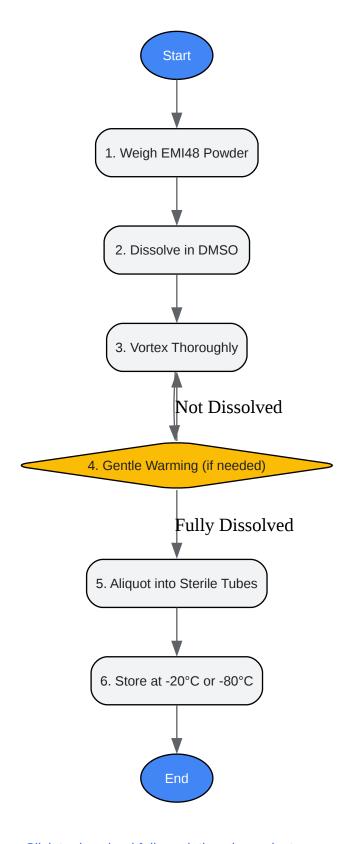




Experimental Workflow for EMI48 Stock Solution Preparation

The following diagram illustrates the key steps for preparing a sterile stock solution of **EMI48** for use in research experiments.





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Caption: Workflow for preparing **EMI48** stock solution.



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